

# molecular structure and weight of 2-Bromo-5-nitroaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-5-nitroaniline

Cat. No.: B076971

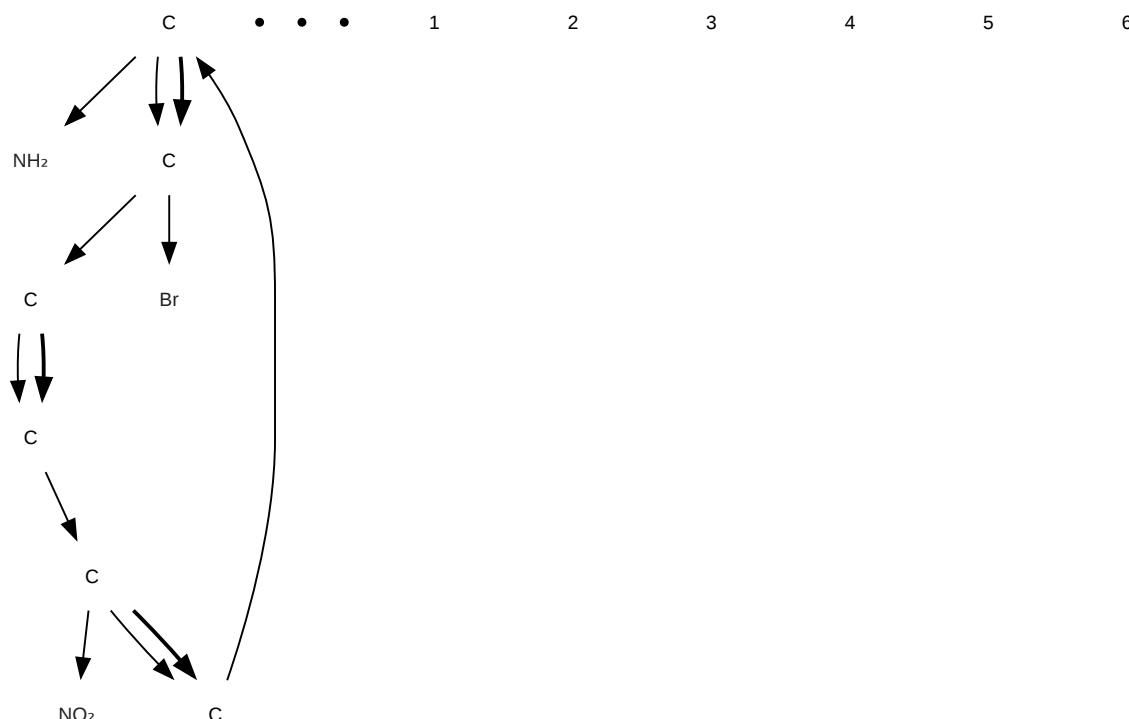
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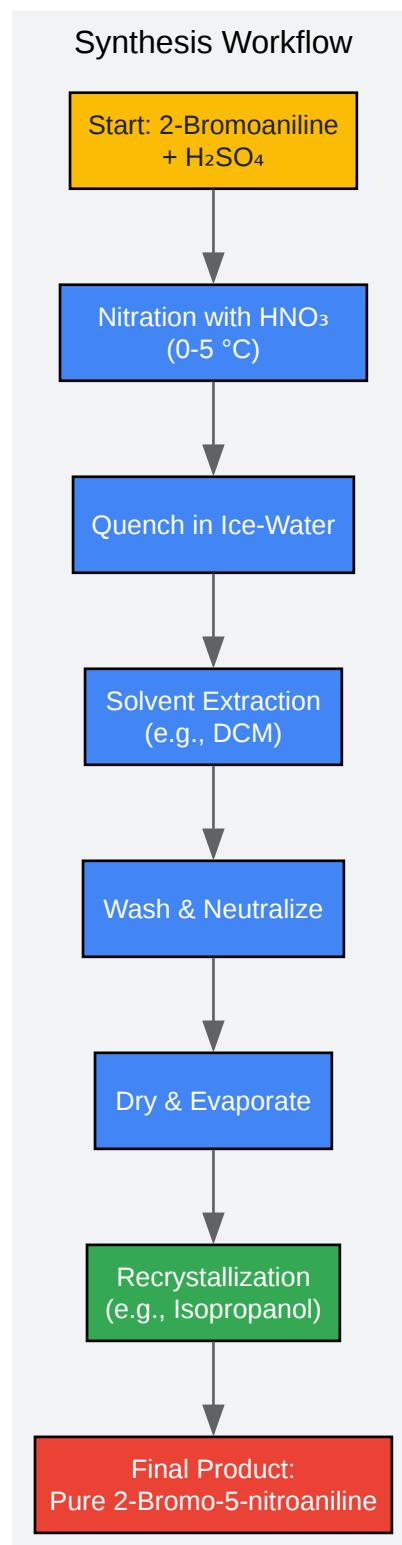
## Molecular Structure and Properties

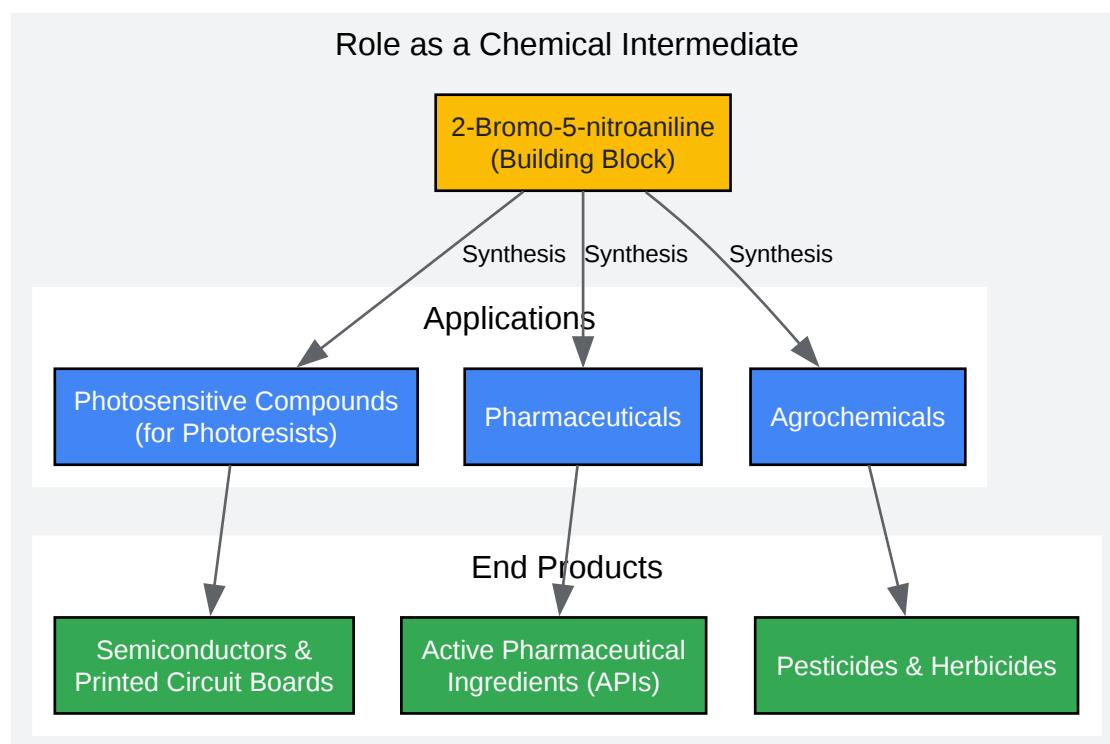
**2-Bromo-5-nitroaniline** is an aromatic organic compound featuring a benzene ring substituted with a bromine atom, a nitro group, and an amino group. Its structure and key identifiers are fundamental to its reactivity and applications as a chemical intermediate.

Molecular Structure:

Chemical Structure of 2-Bromo-5-nitroaniline







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